

A Technical Guide to the Natural Occurrence and Sources of Rubidium Chloride

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Compound of Interest

Compound Name: *Rubidium chloride*

CAS No.: *7791-11-9*

Cat. No.: *B1196668*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural occurrence and sources of **rubidium chloride**. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who require a thorough understanding of the origins and extraction of this important compound. This document details the geological distribution of rubidium, its concentration in various minerals and brines, and the methodologies for its extraction and the synthesis of **rubidium chloride**.

Natural Occurrence of Rubidium

Rubidium (Rb) is a soft, silvery-white metallic element belonging to the alkali metal group. It is the 23rd most abundant element in the Earth's crust, with an average concentration of approximately 90 parts per million (ppm).^{[1][2]} Despite its relative abundance, rubidium does not form its own distinct minerals. Instead, it is typically found as a substitute for potassium in various potassium-bearing minerals due to their similar ionic radii.^{[3][4]}

Terrestrial Abundance

The concentration of rubidium varies across different geological settings. It is more concentrated in the Earth's crust compared to the mantle. The primary sources of rubidium are certain minerals and brines where it has been concentrated through geological processes.

Major Mineral Sources

Rubidium is primarily found in the following minerals:

- Lepidolite: A lithium-bearing mica, lepidolite is the principal commercial source of rubidium.^[2] It can contain between 0.3% and 3.5% rubidium, often recovered as a byproduct of lithium extraction.^[2]
- Pollucite: A zeolite mineral and a primary source of cesium, pollucite can contain up to 1.4% rubidium.^[3]
- Carnallite: This evaporite mineral, a hydrated potassium magnesium chloride, can contain up to 0.2% rubidium.^[3]
- Zinnwaldite: A type of mica, zinnwaldite can contain up to 1% rubidium oxide.^[2]
- Leucite: A potassium aluminum silicate mineral that can also contain significant amounts of rubidium.^[2]

Other potassium-rich minerals such as biotite, muscovite, and microcline can also contain commercially significant quantities of rubidium.^[3]

Brines and Seawater

Rubidium is also present in saline waters. Seawater contains an average of 125 micrograms per liter (µg/L) of rubidium.^[5] Certain geothermal brines and salt lake deposits, such as those in the Salar de Atacama in Chile and the Caidam Basin in China, can have higher concentrations of rubidium.^[3]

Quantitative Data on Rubidium Occurrence

The following tables summarize the quantitative data on the abundance of rubidium in various natural sources.

Table 1: Abundance of Rubidium in the Earth's Crust and Seawater

Source	Average Abundance
Earth's Crust	~90 ppm[1]
Seawater	125 µg/L[5]

Table 2: Rubidium Content in Major Mineral Sources

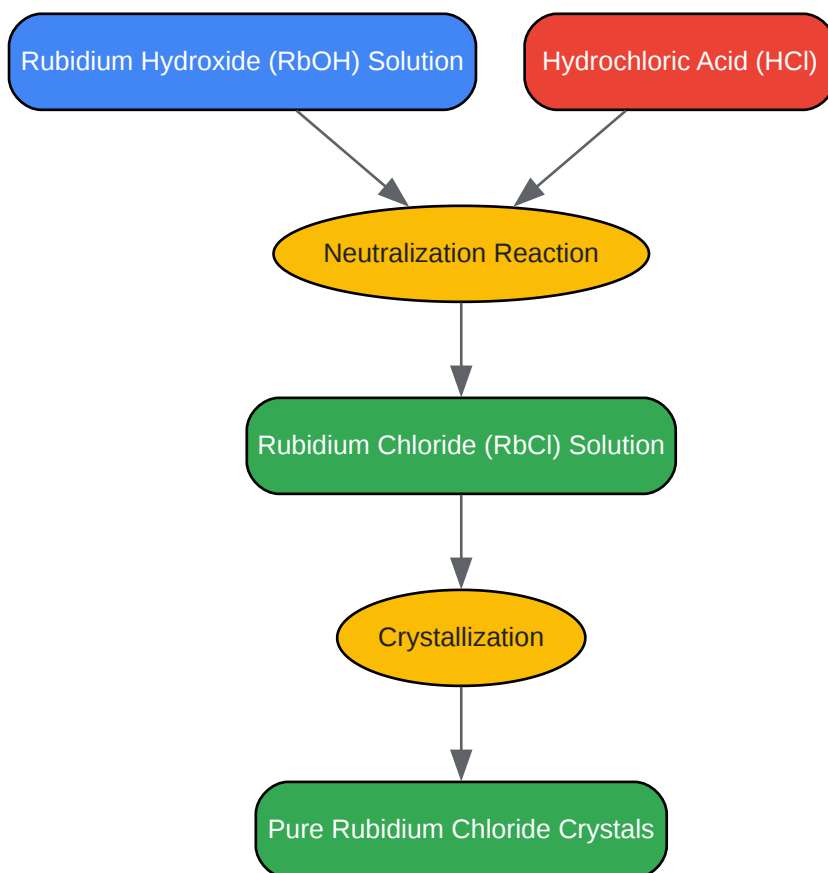
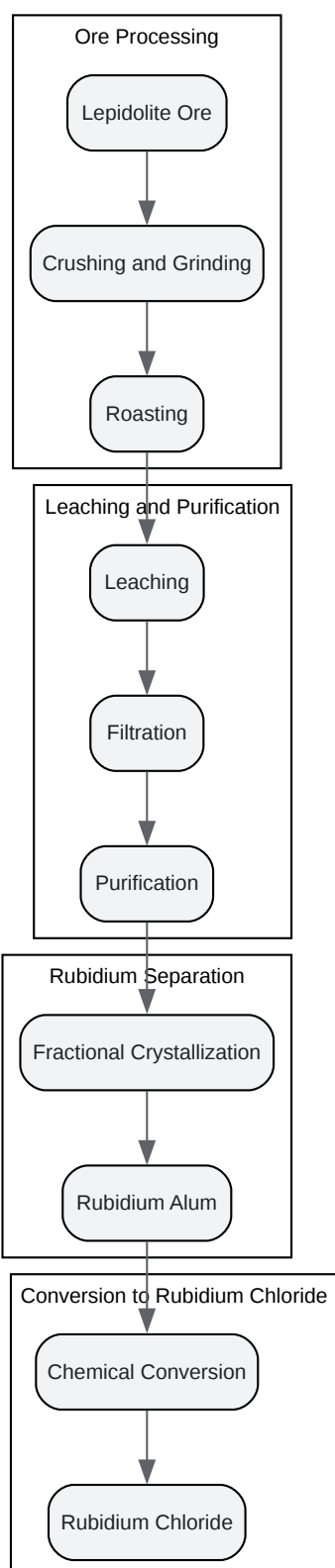
Mineral	Chemical Formula	Rubidium Content (% by weight)
Lepidolite	$K(Li,Al)_3(Al,Si,Rb)_4O_{10}(F,OH)_2$	0.3 - 3.5%[2]
Pollucite	$(Cs,Na)_2(Al_2Si_4O_{12}) \cdot 2H_2O$	up to 1.4%[3]
Zinnwaldite	$KLiFeAl(AlSi_3O_{10})(OH,F)_2$	up to 1% (as Rb_2O)[2]
Carnallite	$KMgCl_3 \cdot 6H_2O$	up to 0.2%[3]
Biotite	$K(Mg,Fe)_3(AlSi_3O_{10})(F,OH)_2$	up to 4.1%[3]
Muscovite	$KAl_2(AlSi_3O_{10})(F,OH)_2$	up to 2.1%[3]
Microcline	$KAlSi_3O_8$	up to 3.0%[3]

Extraction and Synthesis of Rubidium Chloride

The commercial production of rubidium compounds is limited, with an estimated 2 to 4 tonnes produced annually.[5] The primary method for obtaining rubidium is as a byproduct of lithium extraction from lepidolite.

Commercial Extraction from Lepidolite

The extraction of rubidium from lepidolite typically involves a multi-step process that begins with the processing of the ore for lithium. The general workflow is as follows:



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